

Application Notes and Protocols for In Vivo Protein Dimerization Using Rapamycin Analogs

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Compound of Interest

Compound Name: *Rapamycin Dialdehyde*

CAS No.: *500733-49-3*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide to utilizing rapamycin and its analogs (rapalogs) for the chemically induced dimerization (CID) of proteins in vivo. This powerful technique allows for the conditional control of protein function, enabling the study of cellular processes with high temporal and spatial resolution.

Introduction to Chemically Induced Dimerization

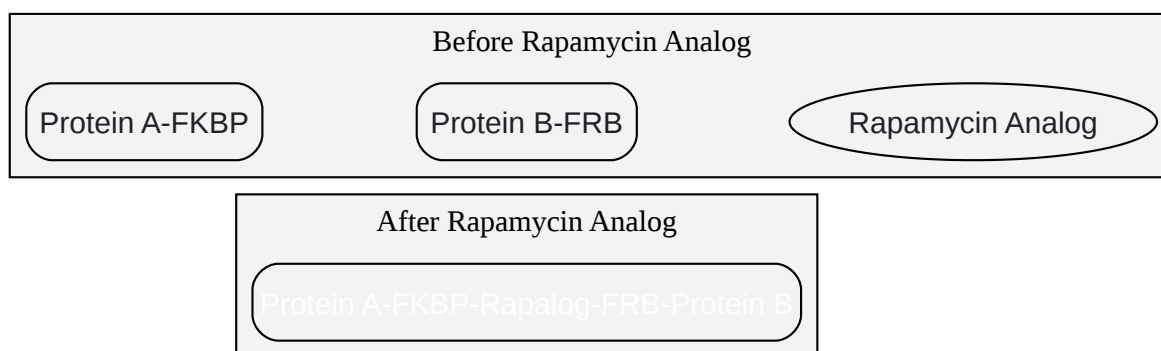
Chemically induced dimerization is a technique used to control protein-protein interactions using small molecules. The most widely used system is based on the natural product rapamycin, which induces the heterodimerization of two proteins: the 12-kDa FK506-binding protein (FKBP12) and the FKBP-rapamycin binding (FRB) domain of the mammalian target of rapamycin (mTOR).[1][2] By fusing FKBP and FRB domains to proteins of interest, their association can be brought under the control of rapamycin or its analogs.

While rapamycin is a potent immunosuppressant and inhibitor of mTOR, non-immunosuppressive analogs, often referred to as rapalogs, have been developed to specifically

induce protein dimerization without significantly affecting endogenous mTOR signaling.[2][3] Furthermore, orthogonal systems have been engineered using mutant FKBP or FRB domains that respond to specific rapalogs, allowing for the independent control of multiple dimerization events within the same system.[3]

Mechanism of Action

The principle of rapamycin-induced dimerization is based on the ability of rapamycin to act as a molecular glue. Rapamycin possesses two distinct binding surfaces: one binds with high affinity to FKBP12, and the other binds to the FRB domain of mTOR. When FKBP12 and a protein fused to the FRB domain are present, the addition of rapamycin facilitates the formation of a stable ternary complex, effectively dimerizing the two proteins of interest.[2][3]



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Mechanism of Rapamycin-Induced Dimerization.

Quantitative Data Summary

The following tables summarize key quantitative data for in vitro and in vivo studies using rapamycin and its analogs for protein dimerization.

Table 1: In Vitro Concentrations for Protein Dimerization

Compound	Protein Partners	Cell Type	Concentration	Purpose	Reference
Rapalog A/C	FKBP-GFP-GOI, FRB-Fis1	HeLa	50 nM	Induce FKBP-FRB dimerization	[4]
Rapamycin	FKBP, FRB	N/A	100 nM	Quantify FKBP/rapamycin-FRB interaction	[5]
Rapamycin	FKBP, FRB	N/A	1 nM	Quantify FKBP-rapamycin interaction	[5]

Table 2: In Vivo Dosages for Rapamycin and Analogs

Compound	Animal Model	Administration Route	Dosage	Dosing Frequency	Purpose	Reference
Rapamycin	Mouse	Intraperitoneal (i.p.)	4.5 mg/kg	Single dose	Monitor protein-protein interactions	[2]
C20-MaRap	Knockin Mouse	N/A	N/A	N/A	Stabilize FRB*-tagged protein	[6][7]
Rapamycin	C. elegans	Gonad Injection	1 mM	Single dose	Induce protein translocation	[8]

Experimental Protocols

In Vitro Protein Dimerization Assay

This protocol describes the induction of protein dimerization in a cellular context, which can be used to validate constructs and determine optimal dimerizer concentrations.

Materials:

- HeLa cells (or other suitable cell line)
- Lentiviral or plasmid vectors for expressing FKBP and FRB fusion proteins
- Rapalog A/C Hetero-dimerizer (e.g., Takara Bio, #635057) or other appropriate rapamycin analog
- Complete cell culture medium
- 6-well plates
- Flow cytometer

Protocol:

- Cell Line Generation:
 - Transduce or transfect cells with vectors expressing the FKBP and FRB fusion proteins. For example, co-transduce HeLa cells with lentiviruses for FRB-Fis1 and FKBP-GFP-GOI (Gene of Interest).[4]
 - Select for double-positive cells expressing both constructs.
- Cell Seeding:
 - The day before the experiment, seed the stable cell line in 6-well plates at a density of approximately 800,000 cells per well.[4]
- Induction of Dimerization:

- Prepare a stock solution of the rapalog in an appropriate solvent (e.g., DMSO).
- Dilute the rapalog in cell culture medium to the desired final concentration. For Rapalog A/C, a final concentration of 50 nM is recommended.[4]
- Replace the medium in the wells with the rapalog-containing medium. Include a vehicle control (e.g., DMSO) for comparison.
- Incubate the cells for the desired period, for example, 24 hours.[4]
- Analysis of Dimerization:
 - Dimerization can be assessed by various methods depending on the nature of the fusion proteins.
 - Translocation Assay: If one fusion partner is anchored to a specific subcellular location (e.g., mitochondria via Fis1), dimerization can be visualized as the recruitment of the other fusion partner (e.g., FKBP-GFP-GOI) to that location using fluorescence microscopy.
 - Flow Cytometry: If the dimerization event triggers a fluorescent reporter (e.g., a mitochondrial-targeted mKeima for mitophagy studies), cells can be analyzed by flow cytometry.[4] Collect cells by trypsinization and analyze the appropriate fluorescence channels.

In Vivo Protein Dimerization in a Mouse Model

This protocol provides a general framework for inducing protein dimerization in mice using systemic administration of a rapamycin analog.

Materials:

- Mice expressing the FKBP and FRB fusion proteins (e.g., transgenic or via viral vector delivery)
- Rapamycin or a suitable rapalog
- Vehicle for in vivo administration (see Table 3)

- Sterile syringes and needles (e.g., 27-gauge for i.p. injection)
- Equipment for bioluminescence imaging or tissue harvesting and analysis

Table 3: Vehicle Formulations for In Vivo Rapamycin Administration

Vehicle Components	Preparation Notes
10% PEG400, 10% Tween 80 in sterile water	A commonly used vehicle for intraperitoneal injection.
0.5% Carboxymethylcellulose (CMC) in sterile water	Suitable for oral gavage.
Microencapsulated in food	For long-term, continuous oral administration.

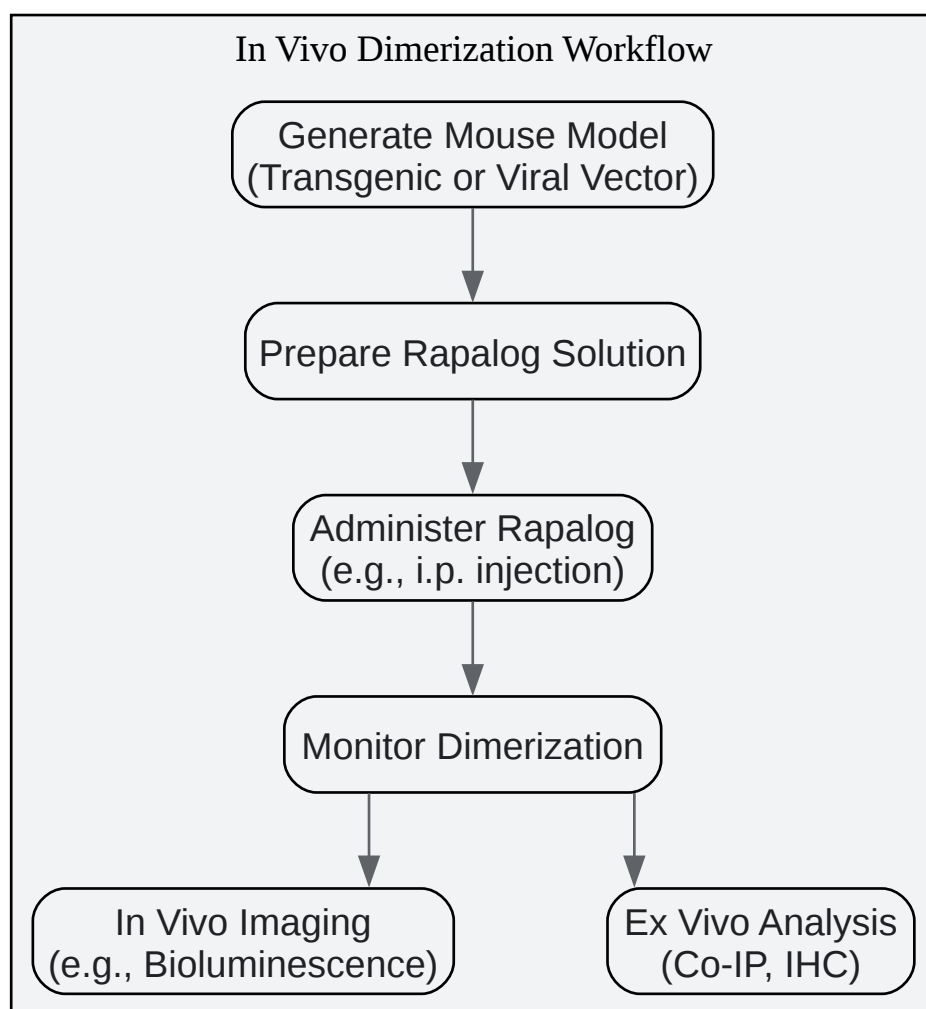
Protocol:

- Preparation of Rapamycin/Rapalog Solution for Injection:
 - Prepare a stock solution of rapamycin/rapalog in 100% ethanol (e.g., 50 mg/mL).
 - For the final injection solution, prepare a vehicle of 5% PEG400 and 5% Tween 80 in sterile water.
 - Dilute the rapamycin/rapalog stock solution in the vehicle to the desired final concentration. For a 4.5 mg/kg dose in a 25g mouse with an injection volume of 100 μ L, the final concentration would be approximately 1.125 mg/mL.
 - Vortex thoroughly and filter through a 0.22 μ m syringe filter.
- Administration:
 - Weigh the mice to calculate the exact injection volume.
 - Administer the rapamycin/rapalog solution via intraperitoneal (i.p.) injection. A single dose of 4.5 mg/kg has been shown to be effective for inducing protein-protein interactions in vivo.^[2]

- Administer an equivalent volume of the vehicle solution to the control group.
- Quantification of Dimerization:
 - In Vivo Imaging: If the dimerization event activates a reporter like luciferase, in vivo bioluminescence imaging can be performed at various time points post-injection (e.g., 4, 24, 48, and 72 hours) to monitor the kinetics of dimerization.[2]
 - Ex Vivo Analysis:
 - At the desired time point, euthanize the mice and harvest tissues of interest.
 - Prepare tissue lysates for co-immunoprecipitation followed by Western blotting to detect the interaction between the FKBP and FRB fusion proteins.
 - Perform immunohistochemistry or immunofluorescence on tissue sections to visualize the co-localization of the two fusion proteins.

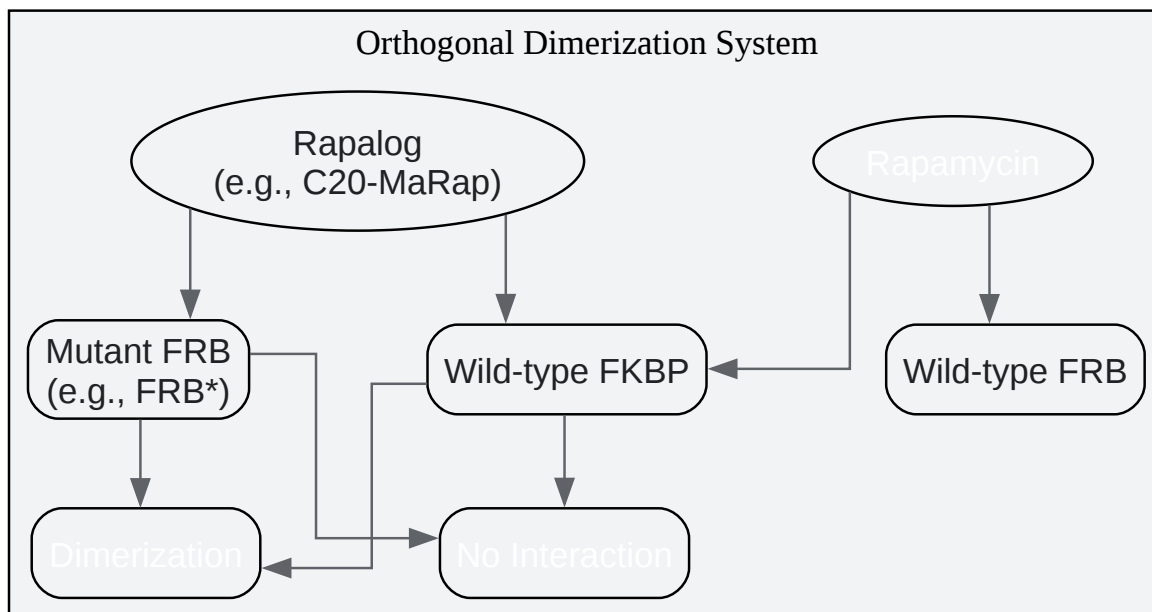
Visualizations

Signaling Pathway and Experimental Workflows



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A generalized workflow for in vivo protein dimerization.



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Logical relationship in an orthogonal rapalog system.

Considerations for Experimental Design

- **Choice of Rapalog:** For applications where mTOR inhibition is a concern, use non-immunosuppressive rapalogs. For orthogonal control, select a rapalog and mutant FRB/FKBP pair with high specificity.^[3]
- **Toxicity:** While rapamycin has a well-characterized toxicity profile, the specific toxicities of novel rapalogs should be evaluated in pilot studies.
- **Pharmacokinetics:** The dose and frequency of administration should be optimized based on the pharmacokinetic profile of the specific rapalog used and the desired duration of protein dimerization.
- **Controls:** Always include a vehicle-treated control group to account for any effects of the solvent or the administration procedure. For systems with mutant FKBP/FRB, include controls with wild-type proteins to demonstrate specificity.

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